Check Availability & Pricing

Technical Support Center: Failure Analysis of Composite Utility Poles

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	DS08210767	
Cat. No.:	B1192653	Get Quote

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and professionals in conducting failure analysis of composite utility poles under stress.

Frequently Asked Questions (FAQs)

1. What are the common failure modes observed in composite utility poles?

Composite utility poles can fail in several ways, depending on the type of stress they are subjected to. Common failure modes include:

- Flexural Failure: This occurs when the pole is subjected to excessive bending loads, often from high winds or ice accumulation. The failure can manifest as buckling on the compression side of the pole or tensile failure of the fibers on the tension side.[1][2]
- Crush Failure: This can happen at the ground line or at points of connection where high compressive forces are concentrated. The pole wall may locally buckle or crush.
- Splitting or Delamination: This involves the separation of the fiber layers within the composite material. It can be initiated by manufacturing defects, impact damage, or environmental degradation.
- Connection Failure: Failure can occur at the points where crossarms, guys, or other hardware are attached to the pole. This can be due to bolt pull-through, bearing failure, or



shear failure of the connection.[3]

- Environmental Degradation: Over time, exposure to ultraviolet (UV) radiation, moisture, and extreme temperatures can degrade the polymer matrix, leading to a loss of mechanical properties and eventual failure.[4]
- 2. What are the primary factors that contribute to the failure of composite utility poles?

Several factors can lead to the failure of composite utility poles:

- Severe Weather Events: Hurricanes, tornadoes, and heavy ice storms can impose loads that exceed the design limits of the pole.
- Overloading: The addition of extra equipment, such as transformers or telecommunications lines, beyond the pole's rated capacity can lead to structural failure.[5]
- Impact Damage: Collisions from vehicles are a common cause of immediate pole failure.
- Improper Installation: Incorrect embedment depth, improper backfilling, or damage during installation can create stress concentrations and lead to premature failure.[5]
- Manufacturing Defects: Voids, dry spots (areas with insufficient resin), or improper fiber alignment can create weak points within the composite structure.
- Environmental Stressors: Long-term exposure to UV radiation, moisture, and temperature cycles can degrade the material properties of the composite.[4]
- 3. How can I visually inspect a composite utility pole for potential signs of failure?

A thorough visual inspection is the first step in assessing the condition of a composite pole. Key indicators to look for include:

- Surface Abnormalities: Check for cracks, splits, blisters, or any discoloration on the pole's surface, which could indicate underlying damage or material degradation.[5][6]
- Leaning or Deflection: A noticeable lean or permanent bend in the pole can indicate ground instability or structural damage.



- Connection Points: Inspect the areas around hardware attachments for any signs of cracking, crushing, or elongation of bolt holes.
- Coating and Veil Condition: Look for any peeling, cracking, or "fiber blooming" (exposed glass fibers), which suggests degradation of the protective outer layer.
- Signs of Impact: Look for any gouges, dents, or scrapes that could indicate a vehicle collision.

Troubleshooting Guides

Issue: The pole failed under a bending load below its expected capacity.

Possible Causes and Solutions:

- Undetected Damage: The pole may have had pre-existing damage from transportation, handling, or a previous impact.
 - Troubleshooting: Conduct non-destructive testing (NDT) such as ultrasonic testing on similar poles from the same batch to check for internal damage like delaminations or voids.
- Material Degradation: The pole's mechanical properties may have been compromised due to environmental factors.
 - Troubleshooting: Take coupon samples from the failed pole (away from the direct fracture zone) and conduct mechanical tests (e.g., tensile and flexural tests) to compare the material properties against the manufacturer's specifications.
- Stress Concentrations: The presence of holes or improper connections can create stress concentrations.
 - Troubleshooting: Analyze the failure initiation point. If it originated at a connection point,
 review the connection design and installation procedure.

Issue: There are visible cracks on the surface of the pole.

Possible Causes and Solutions:



- Surface Cracking: Minor crazing or cracking of the surface coating may not immediately affect structural integrity but can allow moisture ingress.
 - Troubleshooting: Monitor the crack size over time. If the cracks are stable and superficial, a UV-resistant coating may be applied to seal them.
- Structural Cracks: Deeper cracks that extend into the fiber-reinforced layers are a serious concern.
 - Troubleshooting: Use a tap test (tapping the surface with a hammer and listening for a change in sound) or ultrasonic testing to determine the depth and extent of the cracking. If the cracks are significant, the pole may need to be replaced.

Experimental Protocols

1. Full-Scale Cantilever Flexural Test (Modified from ASTM D1036)

This test is used to determine the bending strength and stiffness of a composite utility pole.

- Objective: To determine the ultimate load-carrying capacity and deflection characteristics of the pole under a cantilever bending load.
- Methodology:
 - Securely support the butt end of the pole horizontally in a rigid test frame to simulate the ground line embedment. The embedment length is typically 10% of the pole length plus
 0.6 meters (2 feet).[7]
 - Attach a loading cable to the pole at a point approximately 0.6 meters (2 feet) from the tip.
 [7]
 - Apply a load at a constant rate using a winch or hydraulic actuator.
 - Continuously measure the applied load using a load cell and the pole's deflection at the point of load application.
 - Continue loading until the pole fails. Record the ultimate load and the mode of failure.[7]



2. Crush Strength Test

This test evaluates the ability of a hollow composite pole to resist localized compressive forces.

- Objective: To determine the ultimate crush strength of a section of the composite pole.
- Methodology:
 - Cut a representative section from the composite pole.
 - Place the section between two flat, parallel steel plates in a universal testing machine. A
 230mm wide load plate is a common configuration.[3]
 - Apply a compressive load at a controlled rate until failure occurs.[8]
 - Record the maximum load sustained before failure. The ultimate crush strength is reported in force per unit length (e.g., kN/m).
- 3. Ultrasonic Testing (UT) for Defect Detection

This non-destructive method uses high-frequency sound waves to detect internal flaws.

- Objective: To identify and characterize internal defects such as voids, delaminations, and cracks without damaging the pole.
- Methodology:
 - Calibrate the ultrasonic testing equipment using a reference standard with known defects.
 - Apply a couplant (a gel or liquid) to the surface of the pole to ensure good transmission of the ultrasonic waves.
 - Place the ultrasonic transducer on the pole's surface and move it in a systematic pattern.
 - High-frequency sound waves are sent into the pole, and the returning signals (echoes) are analyzed.[9]



Anomalies in the returning signals, such as a loss of signal or the appearance of an echo
from an unexpected depth, can indicate the presence of a defect.[9][10] The location and
size of the defect can be estimated based on the timing and amplitude of these echoes.

Data Presentation

Table 1: Typical Mechanical Properties of Composite Utility Poles


Property	Test Method	Typical Value Range
Flexural Strength	ASTM D1036 (modified)	125 - 372 MPa
Elastic Modulus	ASTM D6109	40+ GPa[3]
Compressive Strength	ASTM D695	80 - 200 MPa
Ultimate Crush Strength (356 CHS Profile)	ASCE/SEI 74-23	84 kN (with a 230mm wide plate)[3]
Ultimate Bending Capacity (356 CHS Pole)	ASTM D6109	509.1 kN-m[3]

Table 2: Comparison of Pole Reliability Under High Wind Loads[9][11]


Pole Type	Reliability Index (β)	Probability of Failure
Wood Poles (average)	1.680	6.64%
Composite Poles (average)	7.597	Virtually Zero

Mandatory Visualizations









Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. A Full-Scale Experimental Investigation of Utility Poles Made of Glass Fibre Reinforced Polymer PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. wagnerscft.com.au [wagnerscft.com.au]
- 4. Advanced Ultrasonic Inspection of Thick-Section Composite Structures for In-Field Asset Maintenance [mdpi.com]
- 5. 5 Steps for Inspecting a Utility Pole Safely McWane Poles [mcwanepoles.com]
- 6. Hitachi Energy Publisher [publisher.hitachienergy.com]
- 7. youtube.com [youtube.com]
- 8. Crush Testing: Comprehensive Guide to Understanding [biopdi.com]
- 9. horizonlightinginc.com [horizonlightinginc.com]
- 10. Non-Destructive Detection of Real Defects in Polymer Composites by Ultrasonic Testing and Recurrence Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 11. cumulusquality.com [cumulusquality.com]
- To cite this document: BenchChem. [Technical Support Center: Failure Analysis of Composite Utility Poles]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1192653#failure-analysis-of-composite-utility-poles-under-stress]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.





Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com